

Nicotinoylcholine iodide safety data sheet and handling precautions

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Compound of Interest

Compound Name: Nicotinoylcholine iodide

Cat. No.: B15489579

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This technical guide provides a comprehensive overview of the safety data and handling precautions for **Nicotinoylcholine iodide**, designed for researchers, scientists, and drug development professionals. The information is compiled from safety data sheets of closely related compounds and available toxicological data.

Chemical Identification and Physical Properties

Nicotinoylcholine iodide is a cholinergic agent. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Nicotinoylcholine iodide**, this guide incorporates data from structurally similar compounds, primarily Acetylcholine iodide and Choline iodide, to provide a thorough safety profile.

Table 1: Chemical Identification

Identifier	Nicotinoylcholine iodide	Acetylcholine iodide	Choline iodide
Synonyms	2-(Dimethylamino)ethyl nicotinate methiodide; Ethanaminium, 2-((3-pyridinylcarbonyl)oxy)-N,N,N-trimethyl-, iodide[1]	2-(Acetyloxy)-N,N,N-trimethylethanaminium iodide[2]	2-Hydroxy-N,N,N-Trimethylethanaminium-Iodide[3]
CAS Number	5099-52-5[1]	2260-50-6[2]	17773-10-3[3]
Molecular Formula	C11H17N2O2.I[1]	C7H16INO2	C5H14INO[3]

| Molecular Weight | 336.20 g/mol [1] | 257.11 g/mol | 231.08 g/mol [3] |

Table 2: Physical and Chemical Properties

Property	Data	Source Compound
Appearance	White powder/solid[3]	Choline iodide
Melting Point	263.00 - 264.00 °C[3]	Choline iodide
Stability	Stable under normal conditions. Hygroscopic. Light sensitive.[2]	Acetylcholine iodide

| Solubility | No information available. | |

Hazard Identification and Classification

Based on data for analogous compounds, **Nicotinoylcholine iodide** should be handled as a hazardous substance. The primary hazards are related to irritation and acute toxicity.

Signal Word: Warning[2][4]

Hazard Statements:

- Harmful if swallowed.[2]
- Causes skin irritation.[2][4]
- Causes serious eye irritation.[2][4]
- May cause respiratory irritation.[2]

Precautionary Statements:

- Wash face, hands, and any exposed skin thoroughly after handling.[2][4]
- Do not eat, drink or smoke when using this product.[2][5]
- Wear protective gloves, protective clothing, eye protection, and face protection.[2][4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Use only outdoors or in a well-ventilated area.[2][5]

Toxicological Data

Acute toxicity data for **Nicotinoylcholine iodide** is available from experimental studies. The details of these studies are not fully reported in the available literature.

Table 3: Acute Toxicity of **Nicotinoylcholine iodide**

Test Type	Route of Exposure	Species	Dose (LD50)	Reference
LD50	Intraperitoneal	Mouse	285 mg/kg	Polish Journal of Pharmacology and Pharmacy, 25, 447, 1973[1]

| LD50 | Intravenous | Mouse | 93 mg/kg | Ceskoslovenska Farmacie, 13, 299, 1964[1] |

LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population.

Experimental Protocols

Detailed experimental protocols for the toxicological data cited above are not available in standard safety data sheets or toxicity databases. To obtain the specific methodologies, researchers should consult the original publications referenced in the toxicological data summary. Standard toxicology protocols, such as those established by the OECD, would likely have been followed, involving dose-ranging studies in animal models to determine the lethal dose.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety and maintain the integrity of the compound.

Engineering Controls

Ensure adequate ventilation, especially in confined areas.[2] It is recommended to handle this compound in a chemical fume hood.[5] Safety showers and eyewash stations should be close to the workstation location.[2]

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[2] [3] Chemical-resistant gloves (e.g., nitrile) should be used.
- **Respiratory Protection:** If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust.[7]
- Avoid dust formation.[2]
- Wash hands thoroughly after handling.[4]
- Handle and store under an inert atmosphere.[2][5]

Storage Conditions

- Keep container tightly closed in a dry and well-ventilated place.[2]
- Protect from light and moisture.[2][4]
- For optimal quality, keep refrigerated.[2]
- Store locked up.[2]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2]

First Aid Measures

In case of exposure, follow these first aid measures immediately.

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. [2] [4] Call a POISON CENTER or doctor/physician if you feel unwell. [2] If not breathing, give artificial respiration. [2]
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. [2] If skin irritation occurs, get medical advice/attention. [2] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [2] If eye irritation persists, get medical advice/attention. [2] [4]

| Ingestion | Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#) Rinse mouth.[\[2\]](#)
[\[4\]](#) Clean mouth with water and drink plenty of water afterwards.[\[3\]](#) |

Note to Physician: Treat symptomatically.[\[2\]](#)[\[3\]](#)

Accidental Release and Disposal

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[\[2\]](#)[\[3\]](#)
- Environmental Precautions: Should not be released into the environment.[\[2\]](#)[\[3\]](#)
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.[\[2\]](#)

Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2]

Visualized Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **Nicotinoylcholine iodide** in a laboratory setting.

Caption: Workflow for Safe Handling of **Nicotinoylcholine Iodide**.

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